

Technical Guide: Safety & Handling of (E)-3-(p-Tolyl)acryloyl Chloride

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Compound of Interest

Compound Name: (2E)-3-(4-Methylphenyl)acryloyl chloride

CAS No.: 13565-07-6

Cat. No.: B177324

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Executive Summary

Compound: (E)-3-(p-Tolyl)acryloyl chloride CAS: 13565-07-6 Primary Hazard: Corrosive (Category 1B), Water-Reactive (Violent Hydrolysis).

This guide provides a technical deep-dive into the safety profile, mechanistic toxicology, and handling protocols for (E)-3-(p-Tolyl)acryloyl chloride. Intended for drug development professionals, this document moves beyond standard Safety Data Sheet (SDS) listings to explain the causality of hazards and the logic behind mitigation strategies.

Part 1: Chemical Identity & Strategic Utility

Chemical Profile

(E)-3-(p-Tolyl)acryloyl chloride is an acid chloride derivative of 4-methylcinnamic acid. It serves as a high-reactivity electrophile in organic synthesis, primarily used to introduce the cinnamoyl pharmacophore into target molecules.

Property	Data
IUPAC Name	(E)-3-(4-methylphenyl)prop-2-enoyl chloride
Synonyms	4-Methylcinnamoyl chloride; (E)-3-(4-Tolyl)acryloyl chloride
Molecular Formula	C ₁₀ H ₉ ClO
Molecular Weight	180.63 g/mol
Physical State	Low-melting solid or semi-solid (dependent on purity/temperature)
Storage	Inert atmosphere (Argon/Nitrogen), < 25°C, Desiccated

Applications in Drug Discovery

This intermediate is critical in the synthesis of Ozagrel, a thromboxane A₂ synthase inhibitor used to treat ischemic stroke [1]. Additionally, it is employed in the development of Rho-associated kinase (ROCK) inhibitors, where the cinnamamide moiety acts as a scaffold for binding affinity [2].

Part 2: Hazard Profiling & Mechanistic Toxicology

The "Why" Behind the Hazard

Standard SDS documents classify this compound as Skin Corr. 1B and Eye Dam. 1. To handle it safely, one must understand the chemical mechanism driving this toxicity.

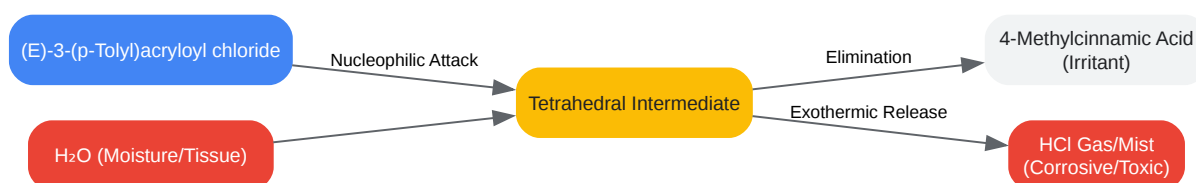
The Acylation Mechanism: Upon contact with biological tissue (skin, mucous membranes, eyes), the acyl chloride moiety undergoes rapid nucleophilic acyl substitution. The water in the tissue or the amine groups in proteins act as nucleophiles, attacking the carbonyl carbon.

- **Immediate Tissue Damage:** The compound covalently binds to cellular proteins (acylation), disrupting cell function and causing necrosis.
- **Secondary Chemical Burn:** The leaving group is a chloride ion, which immediately reacts with local moisture to form Hydrochloric Acid (HCl). This results in a dual-mode chemical

burn: organic alkylation combined with acid hydrolysis.

Reactivity Cascade Diagram

The following diagram illustrates the hydrolysis pathway that dictates the safety protocols.



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Caption: Figure 1. Hydrolysis mechanism. Contact with moisture generates exothermic heat and corrosive HCl gas, necessitating anhydrous handling.

Part 3: Risk Mitigation & Engineering Controls

Engineering Controls

- **Primary Containment:** All transfers must occur within a certified chemical fume hood. The sash should be kept at the lowest working position to act as a physical barrier against splashes.
- **Inert Atmosphere:** Due to water reactivity, store and dispense under nitrogen or argon. Moisture ingress will degrade the reagent into HCl gas, pressurizing the container and creating an inhalation hazard upon opening.

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are often insufficient for prolonged contact with acid chlorides due to permeation.

PPE Category	Recommendation	Rationale
Hand Protection	Double Gloving: Nitrile (inner) + Laminate/Butyl (outer)	Acid chlorides can permeate thin nitrile. Laminate films (e.g., Silver Shield) provide >4h breakthrough time.
Eye Protection	Chemical Splash Goggles + Face Shield	Safety glasses do not seal against corrosive vapors or splashes. A face shield prevents facial scarring.
Respiratory	Fume Hood (Primary) or Full-Face Respirator (Backup)	Inhalation of HCl byproducts causes pulmonary edema. Use ABEK filters if hood unavailable (emergency only).
Body Defense	Chemical Resistant Apron	Cotton lab coats can absorb the chemical, keeping it against the skin. An impervious apron prevents this.

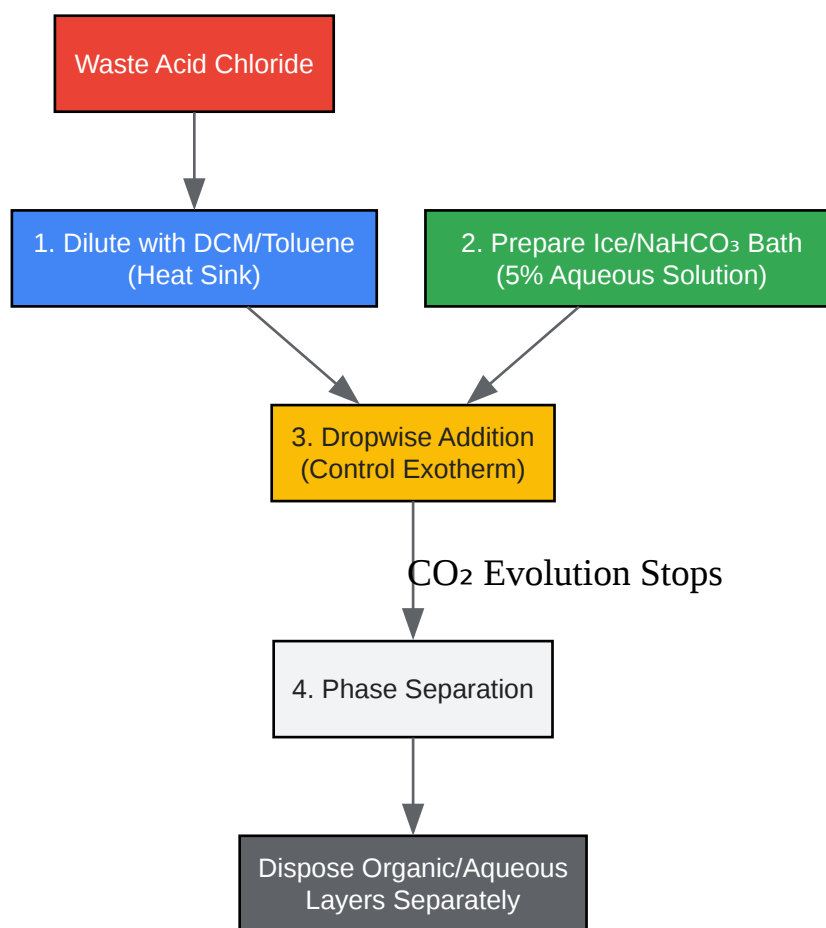
Part 4: Protocol: Safe Quenching & Disposal

Trustworthiness Check: Never add water directly to the neat acid chloride. The exothermic reaction can boil the water instantly, causing an acidic eruption.

Quenching Workflow

This protocol utilizes a "Dilute-Neutralize-Destroy" logic to manage the exotherm [3].

- Dilution: Dissolve the residual acid chloride in an inert, non-nucleophilic solvent (e.g., Dichloromethane or Toluene) to act as a heat sink.
- Controlled Hydrolysis: Slowly add the diluted solution to a stirred mixture of ice and dilute base (Sodium Bicarbonate or Sodium Hydroxide).
- Verification: Check pH to ensure neutrality before disposal.



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Caption: Figure 2. Safe quenching workflow. Dilution prior to hydrolysis prevents thermal runaway.

Step-by-Step Methodology

- Preparation: Cool a 5% NaHCO₃ solution (or 1M NaOH) in an ice bath to 0°C.
- Dilution: Dilute the reaction mixture or waste residue with DCM (1:10 ratio).
- Addition: Using an addition funnel, drip the organic solution into the basic aqueous mixture.
Caution: Evolution of CO₂ gas will occur if using bicarbonate. Ensure adequate venting.
- Monitoring: Monitor temperature; keep below 20°C.

- Disposal: Once addition is complete and bubbling ceases, separate layers. The aqueous layer contains the neutralized acid salt; the organic layer contains the solvent. Dispose of as Halogenated Organic Waste.

Part 5: Emergency Response

First Aid Specifics

- Skin Contact: Immediate flushing is critical. Do not try to neutralize with base on the skin (exothermic risk). Flush with water for 15 minutes.
- Eye Contact: Irrigate immediately. Time to irrigation is the single biggest factor in preventing blindness.
- Inhalation: Move to fresh air. Symptoms of lung edema (fluid in lungs) may be delayed up to 48 hours. Medical observation is recommended even if the victim feels fine initially.

Spill Cleanup

Small Spills (<10 mL):

- Evacuate immediate area.
- Cover with dry lime, sand, or soda ash (do not use combustible materials like sawdust).
- Scoop into a dry container and transport to the fume hood for quenching.

References

- University of Colorado Boulder. (2025). Quenching Reactive Substances: Acid Chlorides and Anhydrides. Retrieved from [\[Link\]](#)
- Fisher Scientific. (2024). Safety Data Sheet: Acryloyl Chloride and Derivatives. Retrieved from [\[Link\]](#)
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